molecular structure of 8-Chloro-2-tetralone

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Compound of Interest	
Compound Name:	*8-Chloro-2-tetralone*
CAS No.:	*82302-27-0*
Cat. No.:	*B1307914*

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An In-Depth Technical Guide to the Molecular Structure and Synthetic Utility of **8-Chloro-2-tetralone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular structure, spectroscopic properties, synthesis, and chemical reactivity of **8-Chloro-2-tetralone** (CAS No: 82302-27-0). As a halogenated bicyclic ketone, this molecule serves as a valuable intermediate in synthetic organic chemistry and holds significant potential as a scaffold in medicinal chemistry and drug discovery. This document synthesizes structural elucidation through predictive spectroscopic analysis, details a robust synthetic protocol, and explores its relevance in the development of pharmacologically active agents. The content is structured to deliver both foundational knowledge and field-proven insights for professionals engaged in chemical research and pharmaceutical development.

Introduction: The Significance of the Tetralone Scaffold

Tetralones, bicyclic aromatic ketones, represent a privileged structural motif in organic synthesis and medicinal chemistry.[1] Their rigid framework and versatile chemical handles—namely the reactive ketone functionality and the modifiable aromatic ring—make them ideal starting points for the synthesis of complex molecular architectures.[2] The introduction of a chlorine atom onto the aromatic ring, as in **8-Chloro-2-tetralone**, further enhances its utility. Halogenation can significantly modulate a molecule's physicochemical properties, including lipophilicity and metabolic stability, and can serve as a key site for further functionalization via cross-coupling reactions.[3][4]

The chloro-substituent at the C-8 position sterically influences the adjacent peri position and electronically modifies the aromatic system, offering unique reactivity and conformational constraints. This guide provides an in-depth analysis of these features to support its application in complex synthetic campaigns.

Physicochemical and Spectroscopic Profile

The fundamental properties of **8-Chloro-2-tetralone** are summarized below. These data are essential for its handling, reaction setup, and purification.

Property	Value	Source(s)
CAS Number	82302-27-0	[5][6]
Molecular Formula	$C_{10}H_9ClO$	[5][6]
Molecular Weight	180.63 g/mol	[5][6]
Appearance	Pale orange to light yellow solid	[7]
Boiling Point	313.7 °C at 760 mmHg (Predicted)	[5]
Density	1.248 g/cm³ (Predicted)	[5]
Topological Polar Surface Area	17.1 Å²	[5]
XLogP3	2.4	[5]

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Structural Elucidation via Spectroscopic Analysis (Predicted)

As experimental spectra for **8-Chloro-2-tetralone** are not readily available in the public domain, this section provides a detailed predicted analysis based on established spectroscopic principles and data from analogous compounds such as 2-tetralone.[8] This predictive framework serves as a robust guide for researchers in characterizing this molecule.

The proton NMR spectrum is expected to reveal five distinct signals corresponding to the aromatic and aliphatic protons.

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Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H-5	~7.60	Doublet of doublets (dd)	J ≈ 7.8, 1.2	Ortho-coupled to H-6, meta-coupled to H-7. Deshielded due to proximity to the electron-withdrawing chloro-substituent.
H-6	~7.25	Triplet (t)	J ≈ 7.8	Ortho-coupled to both H-5 and H-7.
H-7	~7.40	Doublet of doublets (dd)	J ≈ 7.8, 1.2	Ortho-coupled to H-6, meta-coupled to H-5.
H-1 (2H)	~3.65	Singlet (s)	N/A	Protons are α to the carbonyl group. Lack of adjacent protons results in a singlet.
H-3 (2H)	~3.10	Triplet (t)	J ≈ 6.5	Aliphatic protons coupled to the H-4 protons.
H-4 (2H)	~2.60	Triplet (t)	J ≈ 6.5	Benzylic protons coupled to the H-3 protons.

The ^{13}C NMR spectrum is predicted to show 10 signals, reflecting the molecule's asymmetry.

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Carbon Assignment	Predicted Chemical Shift (δ, ppm)	Rationale
C=O (C-2)	~207	Characteristic chemical shift for a ketone carbonyl carbon. [8]
C-Cl (C-8)	~131	Aromatic carbon directly attached to chlorine; deshielded by the halogen.
C-4a	~142	Quaternary aromatic carbon at the ring junction, deshielded.
C-8a	~134	Quaternary aromatic carbon at the ring junction, adjacent to the chloro-substituent.
C-5	~128	Aromatic CH carbon.
C-6	~127	Aromatic CH carbon.
C-7	~130	Aromatic CH carbon, potentially deshielded relative to C-6.
CH_2 (C-1)	~45	Aliphatic carbon α to the carbonyl group.
CH_2 (C-3)	~39	Aliphatic carbon.
CH_2 (C-4)	~28	Benzylic carbon.

Electron Ionization (EI) mass spectrometry is expected to yield a distinct molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M^+): A prominent molecular ion peak would be observed at m/z 180. A key diagnostic feature will be the M+2 peak at m/z 182, with an intensity approximately one-third of the M^+ peak, which is characteristic of a molecule containing one chlorine atom (due to the natural abundance of ^{35}Cl and ^{37}Cl isotopes).

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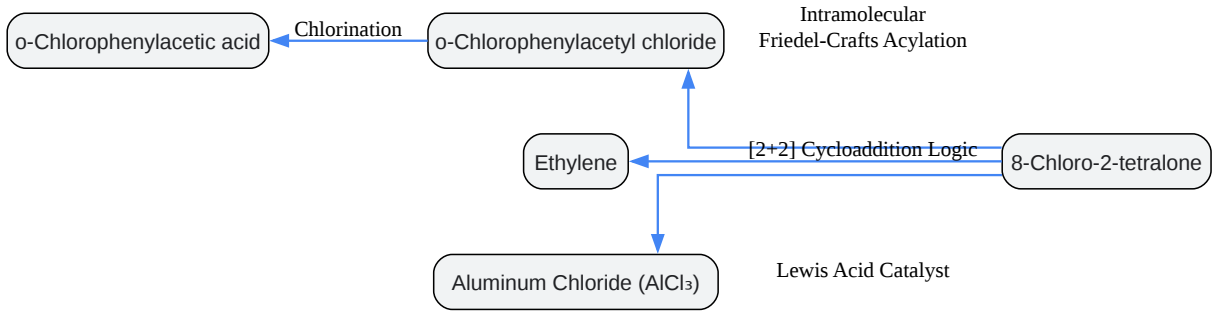
- Key Fragmentation Pathways:
  - α-Cleavage: Cleavage of the C1-C2 bond would be a dominant fragmentation pathway for this ketone, leading to the loss of a C_3H_5 radical and formation of a resonance-stabilized acylium ion.
  - Loss of CO: A fragment corresponding to the loss of carbon monoxide (28 Da) from the molecular ion is expected, a common fragmentation for cyclic ketones.
  - Retro-Diels-Alder (RDA) type fragmentation: Cleavage of the aliphatic ring could occur, leading to the loss of ethylene (C_2H_4, 28 Da).

Synthesis and Chemical Reactivity

A reliable synthesis of **8-Chloro-2-tetralone** has been reported, proceeding via an intramolecular Friedel-Crafts acylation pathway. This approach highlights the fundamental principles of electrophilic aromatic substitution and provides a scalable route to the target molecule.

Retrosynthetic Analysis

A logical retrosynthetic pathway simplifies the synthesis into commercially available or readily preparable starting materials. The key disconnection is the intramolecular Friedel-Crafts acylation.



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Caption: Retrosynthetic analysis of **8-Chloro-2-tetralone**.

Experimental Protocol: Synthesis of 8-Chloro-2-tetralone

This protocol is adapted from established literature procedures.[7]

Step 1: Preparation of o-Chlorophenylacetyl Chloride

- This intermediate is typically prepared from o-chlorophenylacetic acid using a standard chlorinating agent such as thionyl chloride ($SOCl_2$) or oxalyl chloride ($(COCl)_2$).

Step 2: Intramolecular Friedel-Crafts Acylation

- Reaction Setup: To a stirred slurry of anhydrous aluminum chloride ($AlCl_3$, 2.0 equivalents) in dry dichloromethane (DCM) at -78 °C (dry ice/acetone bath), add a solution of o-chlorophenylacetyl chloride (1.0 equivalent) in dry DCM dropwise over 1 hour.
  - Causality: The low temperature is critical to control the exothermicity of the reaction and prevent side reactions. $AlCl_3$ acts as a Lewis acid to activate the acyl chloride, generating a reactive acylium ion intermediate.
- Ethylene Addition: Replace the cooling bath with an ice/water bath. Bubble ethylene gas into the reaction mixture. An exotherm is typically observed as the reaction proceeds. Continue stirring at approximately 5 °C for 4 hours after the exotherm subsides.
  - Causality: Ethylene reacts with the acylium ion in a Friedel-Crafts acylation, followed by an intramolecular cyclization to form the six-membered aliphatic ring.
- Workup: Quench the reaction by the slow addition of crushed ice to decompose the aluminum complexes. Dilute the mixture with water and stir until all solids dissolve.
- Extraction and Purification: Separate the organic and aqueous phases. Wash the organic phase sequentially with 1N hydrochloric acid and saturated aqueous sodium bicarbonate. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

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- Self-Validation: The acid wash removes any remaining basic impurities, while the bicarbonate wash removes acidic byproducts. Each step ensures the purity of the final product.

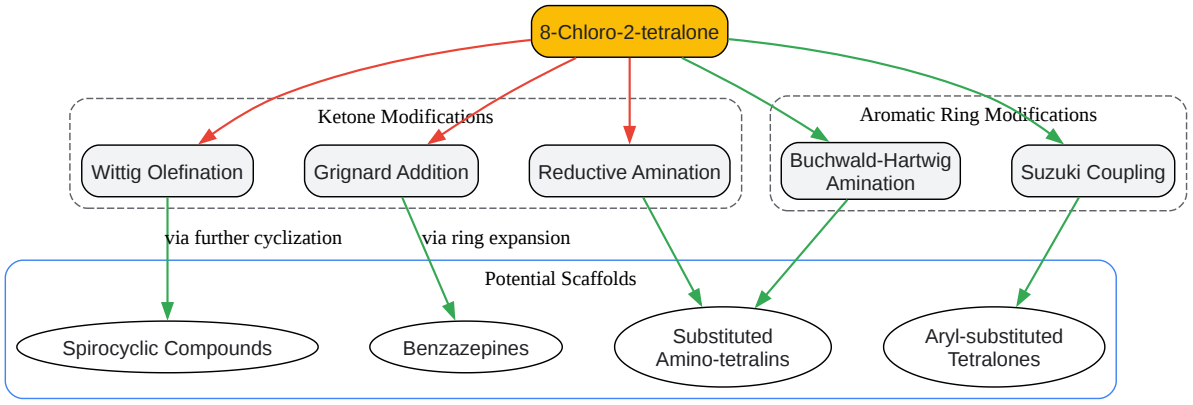
- Chromatography: Purify the resulting crude residue by flash column chromatography on silica gel (e.g., eluting with a hexane/diethyl ether mixture) to yield **8-Chloro-2-tetralone** as a light yellow solid.

Applications in Drug Discovery and Development

The **8-Chloro-2-tetralone** scaffold is a valuable building block for the synthesis of more complex, biologically active molecules. Its true utility lies in its role as a versatile intermediate.

Logical Workflow for Synthetic Elaboration

The ketone and the chloro-substituted aromatic ring are prime handles for diversification, enabling access to a wide range of molecular scaffolds.



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Caption: Synthetic utility workflow of **8-Chloro-2-tetralone**.

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Relevance to Serotonin (5-HT) Receptor Agonists

While direct synthesis from **8-Chloro-2-tetralone** is not explicitly detailed, the structurally related scaffold is central to the development of potent serotonin receptor agonists. For instance, (R)-8-chloro-1-methyl-2,3,4,5-tetrahydro-1H-3-benzazepine is a known 5-HT_2C receptor agonist investigated for the treatment of obesity.[1] The synthesis of such benzazepines often involves intermediates that are structurally analogous to chlorinated tetralones. The 8-chloro substitution pattern is a key feature of these therapeutic candidates, underscoring the importance of **8-Chloro-2-tetralone** as a potential starting material or key intermediate for accessing this and other classes of neuroactive compounds.

Conclusion

8-Chloro-2-tetralone is a molecule of significant synthetic potential. Its structure, confirmed through a predictive spectroscopic analysis, combines the reactivity of a cyclic ketone with the electronic and steric properties imparted by a chlorine substituent on the aromatic ring. The well-defined synthetic route to this compound, coupled with its numerous handles for chemical modification, positions it as a powerful intermediate for constructing complex molecular libraries. For drug development professionals, its relevance as a precursor to CNS-active scaffolds, such as the benzazepines, makes it a compound of strategic importance for future research and development endeavors.

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